

# Molecular structure and formula of 4-Chloro-1-pentene

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## Compound of Interest

Compound Name: 4-Chloro-1-pentene

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## An In-depth Technical Guide to 4-Chloro-1-pentene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and spectral characteristics of **4-Chloro-1-pentene**, a halogenated alkene of interest in organic synthesis.

## Molecular Structure and Formula

**4-Chloro-1-pentene** is a chlorinated hydrocarbon with the chemical formula  $C_5H_9Cl$ .<sup>[1][2][3]</sup> Its structure consists of a five-carbon chain containing a terminal double bond between the first and second carbon atoms and a chlorine atom attached to the fourth carbon.<sup>[4]</sup> This chiral molecule is often supplied as a racemic mixture.

IUPAC Name: 4-chloropent-1-ene<sup>[4]</sup> Canonical SMILES: CC(CC=C)Cl<sup>[4]</sup> CAS Number: 10524-08-0<sup>[1][3][4]</sup>

## Physicochemical Properties

The physical and chemical properties of **4-Chloro-1-pentene** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Reference
Molecular Weight	104.58 g/mol	[4]
Density	0.886 g/cm <sup>3</sup>	[2]
Boiling Point	98.5 °C (at 760 mmHg)	[2]
Flash Point	2.4 °C	[2]
Refractive Index	1.418	[2]
Vapor Pressure	45.8 mmHg at 25°C	[2]

## Synthesis

The primary method for the synthesis of **4-Chloro-1-pentene** is the free-radical allylic chlorination of 1-pentene. This reaction is typically initiated by ultraviolet (UV) light or heat. An alternative, though less common, route is the dehydrohalogenation of 1,4-dichloropentane.

## Experimental Protocol: Allylic Chlorination of 1-Pentene

The following is a representative protocol for the synthesis of **4-Chloro-1-pentene**. Specific conditions may require optimization.

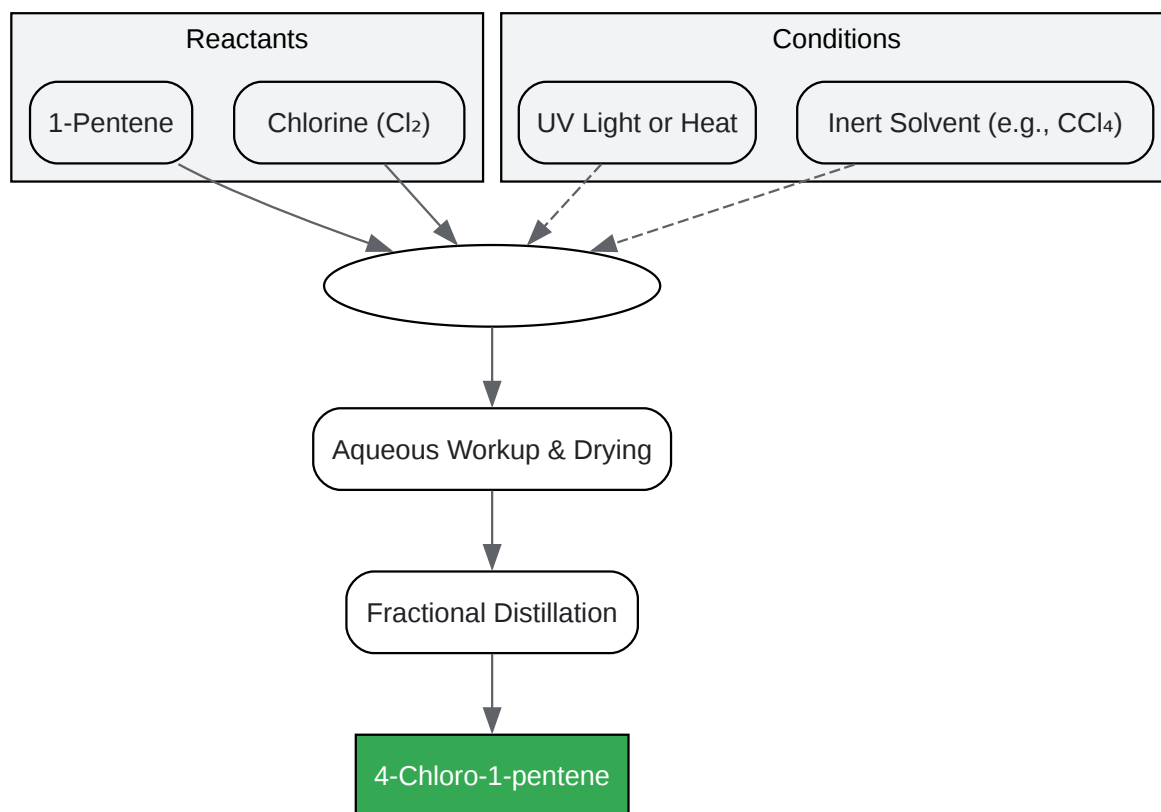
Materials:

- 1-Pentene
- Chlorine (Cl<sub>2</sub>) gas
- Inert solvent (e.g., carbon tetrachloride, CCl<sub>4</sub> - Caution: CCl<sub>4</sub> is toxic and ozone-depleting; alternative solvents should be considered.)
- UV lamp or heat source
- Reaction flask equipped with a gas inlet, condenser, and stirrer

Procedure:

- In a fume hood, dissolve 1-pentene in an appropriate volume of the inert solvent in the reaction flask.
- While vigorously stirring the solution, begin bubbling chlorine gas through the mixture at a controlled rate.
- Simultaneously, irradiate the flask with a UV lamp or heat the mixture to initiate the radical chain reaction.<sup>[5]</sup> A low concentration of chlorine is maintained to favor substitution over addition to the double bond.<sup>[6][7]</sup>
- Monitor the reaction progress using a suitable analytical technique, such as gas chromatography (GC), to determine the consumption of the starting material and the formation of the product.
- Upon completion, stop the flow of chlorine and the initiation source.
- Purge the reaction mixture with an inert gas (e.g., nitrogen) to remove any dissolved chlorine and HCl byproduct.
- Wash the organic solution with a dilute aqueous base (e.g., sodium bicarbonate solution) to neutralize any remaining HCl, followed by washing with water.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ).
- Filter off the drying agent and remove the solvent by rotary evaporation.
- Purify the crude product by fractional distillation under atmospheric or reduced pressure to obtain **4-Chloro-1-pentene**.

## Synthesis Workflow



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Caption: Synthesis workflow for **4-Chloro-1-pentene**.

## Spectroscopic Data (Predicted)

While experimental spectra are not readily available in public databases, the spectral characteristics of **4-Chloro-1-pentene** can be reliably predicted based on its structure and data from analogous compounds.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the different hydrogen environments in the molecule.

Proton Assignment	Predicted Chemical Shift ( $\delta$ , ppm)	Predicted Multiplicity
H-1 ( $=CH_2$ )	5.0 - 5.3	ddt (di-doublet of triplets)
H-2 ( $-CH=$ )	5.7 - 6.0	m (multiplet)
H-3 ( $-CH_2-$ )	$\sim$ 2.5	m (multiplet)
H-4 ( $-CHCl-$ )	4.0 - 4.3	m (multiplet)
H-5 ( $-CH_3$ )	$\sim$ 1.6	d (doublet)

## $^{13}C$ NMR Spectroscopy

The carbon NMR spectrum will display five unique signals corresponding to the five carbon atoms in different chemical environments.

Carbon Assignment	Predicted Chemical Shift ( $\delta$ , ppm)
C-1 ( $=CH_2$ )	$\sim$ 118
C-2 ( $-CH=$ )	$\sim$ 135
C-3 ( $-CH_2-$ )	$\sim$ 45
C-4 ( $-CHCl-$ )	$\sim$ 60
C-5 ( $-CH_3$ )	$\sim$ 25

## Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the alkene and alkyl halide functional groups.

Functional Group	Vibration	Predicted Wavenumber (cm <sup>-1</sup> )
=C-H	Stretch	3080 - 3100
C-H (sp <sup>3</sup> )	Stretch	2850 - 3000
C=C	Stretch	1640 - 1650
=CH <sub>2</sub>	Bend (out-of-plane)	~915
C-Cl	Stretch	600 - 800

## Mass Spectrometry

In mass spectrometry with electron ionization (EI), **4-Chloro-1-pentene** will produce a molecular ion peak and several characteristic fragment ions.

m/z Value	Interpretation	Notes
104/106	[M] <sup>+</sup> , Molecular Ion	The two peaks in an approximate 3:1 intensity ratio are due to the natural abundance of the <sup>35</sup> Cl and <sup>37</sup> Cl isotopes.
69	[M - Cl] <sup>+</sup>	Loss of a chlorine radical, resulting in a C <sub>5</sub> H <sub>9</sub> <sup>+</sup> cation. This is often a significant peak.
41	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>	Allyl cation, a common and stable fragment in the mass spectra of alkenes.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **4-Chloro-1-pentene** is not widely available. However, based on its structure and the properties of similar compounds like 4-chloro-1-butene and 1-pentene, it should be handled as a highly flammable liquid and vapor.[\[8\]](#)

#### Precautionary Measures:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.[8][9][10][11]
- Use explosion-proof electrical and lighting equipment.[8][9]
- Ground all containers and equipment to prevent static discharge.[9][10][11]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[9][10][11]

In case of exposure, seek immediate medical attention. Skin or eye contact should be followed by flushing with copious amounts of water.[8]

## Applications in Synthesis

**4-Chloro-1-pentene** is a useful intermediate in organic synthesis. The presence of both a double bond and a reactive alkyl chloride functionality allows for a variety of subsequent transformations. It can be used as a precursor for the synthesis of organometallic reagents, such as Grignard reagents or organolithium compounds, by reaction with the corresponding metals. These reagents can then be used in carbon-carbon bond-forming reactions. The double bond can also undergo various addition and polymerization reactions.

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## References

- 1. Page loading... [guidechem.com]
- 2. Page loading... [wap.guidechem.com]

- 3. 1-Pentene, 4-chloro- [webbook.nist.gov]
- 4. 4-Chloropent-1-ene | C<sub>5</sub>H<sub>9</sub>Cl | CID 139176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. m.youtube.com [m.youtube.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Allylic Halogenation | OpenOChem Learn [learn.openochem.org]
- 8. westliberty.edu [westliberty.edu]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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